

1-(2-Pyrenyl)ethanol proper disposal procedures

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Compound of Interest

Compound Name: 1-(2-Pyrenyl)ethanol

CAS No.: 86470-99-7

Cat. No.: B13782576

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Strategic Overview: The "Zero-Trace" Standard

In drug development and advanced organic synthesis, **1-(2-Pyrenyl)ethanol** (CAS 86470-99-7) represents a specific class of polycyclic aromatic hydrocarbon (PAH) derivatives. While pyrene itself is often classified as Group 3 (not classifiable as to its carcinogenicity to humans) by IARC, substituted pyrenyl compounds in research settings must be managed under the "Presumed Hazardous" protocol.

This guide moves beyond generic safety sheets. It provides a field-validated, closed-loop disposal strategy designed to prevent environmental persistence and cross-contamination in the laboratory.

Core Safety Directive: Treat **1-(2-Pyrenyl)ethanol** as a suspected carcinogen and a chronic aquatic toxin. All disposal workflows must prioritize incineration over landfilling to ensure complete destruction of the aromatic core.

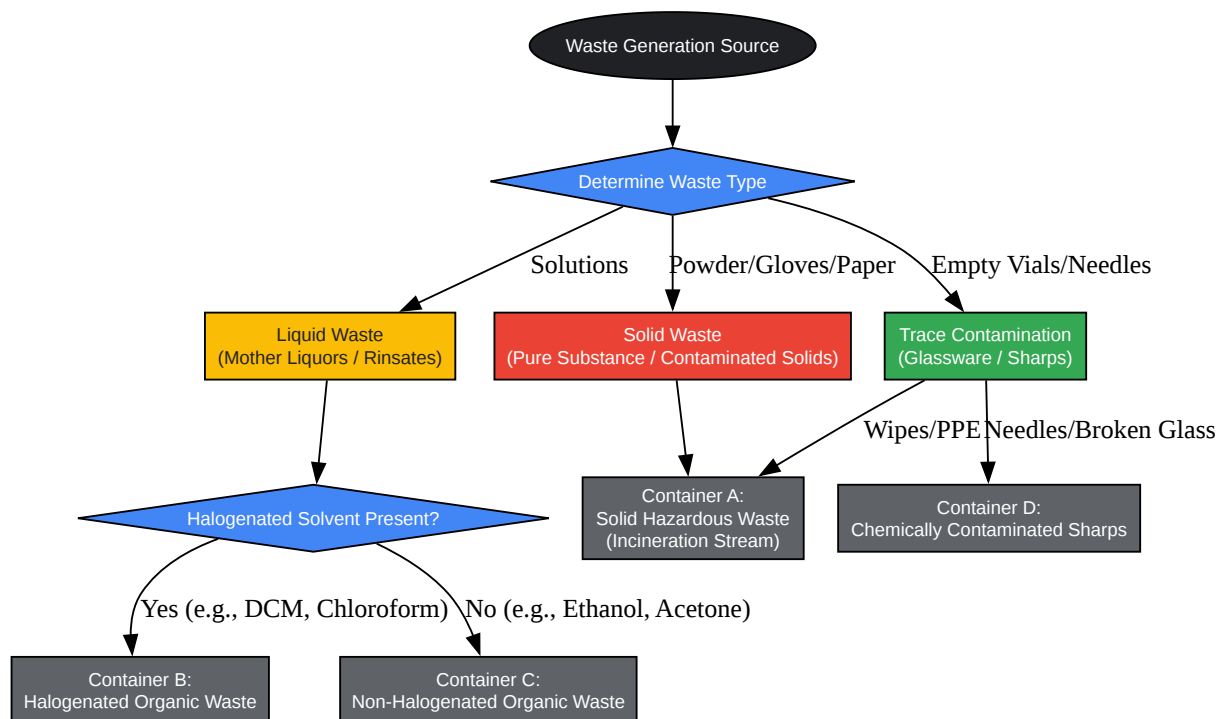
Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity and hazard profile to ensure compatibility with your facility's waste stream.

Property	Data / Specification
Chemical Name	1-(2-Pyrenyl)ethanol
CAS Number	86470-99-7
Molecular Formula	C ₁₈ H ₁₄ O
Molecular Weight	246.30 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Insoluble in water; soluble in organic solvents (DCM, Ethanol, Acetone).[1][2][3][4]
GHS Classifications	H350 (May cause cancer - precautionary), H410 (Very toxic to aquatic life with long-lasting effects).
RCRA Status	Not explicitly U-listed, but must be treated as Characteristic Hazardous Waste (Toxicity) if leachable, or managed as "Non-Halogenated Organic" waste.

Operational Disposal Workflow

The following logic flow ensures that every milligram of waste is routed to the correct destruction method.



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Figure 1: Decision matrix for segregating **1-(2-Pyrenyl)ethanol** waste streams to ensure regulatory compliance and safety.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired reagents, weighing boats, contaminated gloves, and spill cleanup materials.

- Containment: Do not throw in the general trash. Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated hazardous waste bag.

- Labeling: Mark the container clearly with "Hazardous Waste - Solid - Toxic/Carcinogenic". List "**1-(2-Pyrenyl)ethanol**" explicitly as a constituent.[2][5][6]
- Disposal Path: This stream must be designated for High-Temperature Incineration. Landfilling is prohibited for PAH derivatives due to groundwater leaching risks.

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicability: Reaction mixtures, HPLC effluents, and rotary evaporator condensates.

- Solvent Segregation:
 - Scenario 1 (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform, place in the Halogenated Waste carboy.
 - Scenario 2 (Non-Halogenated): If dissolved in Ethanol, Methanol, or Acetone, place in the Non-Halogenated / Flammable Waste carboy.
- Concentration Limits: If the concentration of **1-(2-Pyrenyl)ethanol** is high (>5%), consider precipitating the solid (if possible) to dispose of it as solid waste, reducing the load on the liquid solvent stream.
- Cap & Seal: Ensure caps are vapor-tight to prevent the release of volatile solvents carrying PAH aerosols.

Protocol C: Decontamination of Glassware (The "Triple Rinse" System)

Applicability: Flasks, beakers, and spatulas.

Scientific Rationale: Pyrene derivatives adhere strongly to glass surfaces. A simple water wash is ineffective and dangerous.

- Primary Rinse: Rinse the vessel with a solvent in which the compound is highly soluble (e.g., Acetone or DCM).
 - Action: Collect this rinse into the appropriate Liquid Waste container (Protocol B). Do not pour down the drain.

- Secondary Rinse: Repeat the solvent rinse.
- Final Wash: Wash with hot soapy water (Alconox or similar surfactant) to remove residual films.
- Verification: Under UV light (365 nm), pyrene derivatives typically fluoresce (blue/green). Check glassware with a handheld UV lamp. If fluorescence persists, repeat the solvent rinse.

Emergency Protocols: Spill Management

Immediate Action: Evacuate the immediate area if dust is airborne.

Scenario	Response Procedure
Dry Powder Spill	Do NOT sweep dry. This generates toxic dust. 1. Cover spill with wet paper towels (water or ethanol) to suppress dust.2. Scoop up the wet slurry and place in Solid Waste container.3. Clean area with soap and water; collect wipes as hazardous waste.
Liquid Spill	1. Absorb with vermiculite, sand, or commercial spill pads.2. Place saturated absorbent in a sealed bag/container.3. Label as "Debris contaminated with Pyrenyl-ethanol".
Skin Exposure	Wash immediately with soap and water for 15 minutes. Avoid using alcohol on skin, as it may increase transdermal absorption of the PAH.

Regulatory Compliance (US/EU Context)

- USA (EPA/RCRA): While **1-(2-Pyrenyl)ethanol** is not specifically U-listed, it must be characterized. If the waste exhibits toxicity (TCLP) or is mixed with listed solvents (e.g., F-listed solvents like DCM), it carries the corresponding codes.
 - Best Practice: Manage as Class 6.1 (Toxic Substance).

- EU (REACH): Treat as a Substance of Very High Concern (SVHC) candidate due to PAH structure. Ensure disposal via a certified chemical waste contractor specializing in incineration.

References

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